

Therapeutic Potential of 6-Substituted Quinoline Piperazine Compounds

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Compound of Interest

Compound Name: *Quinoline, 6-(3-(4-phenyl-1-piperazinyl)propoxy)-*

CAS No.: 84344-69-4

Cat. No.: B12708353

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Executive Summary

The fusion of a quinoline core with a piperazine moiety represents a "privileged scaffold" in medicinal chemistry, offering a versatile template for multi-target drug discovery. While the quinoline ring provides a planar, lipophilic anchor for aromatic stacking interactions (π - π), the piperazine ring introduces crucial solubility, basicity, and a vector for hydrogen bonding.

This guide focuses specifically on 6-substituted derivatives. The C6 position of the quinoline ring is a critical "metabolic hot spot" and electronic tuning site. Strategic substitution at C6 (e.g., -OMe, -F, -Cl) has been proven to modulate:

- **Metabolic Stability:** Blocking CYP450-mediated hydroxylation.
- **Receptor Affinity:** Altering the electron density of the aromatic system to fine-tune binding at Serotonin (5-HT) and Dopamine (D) receptors.
- **Antimicrobial Potency:** Enhancing cell wall penetration and efflux pump inhibition in MDR strains.

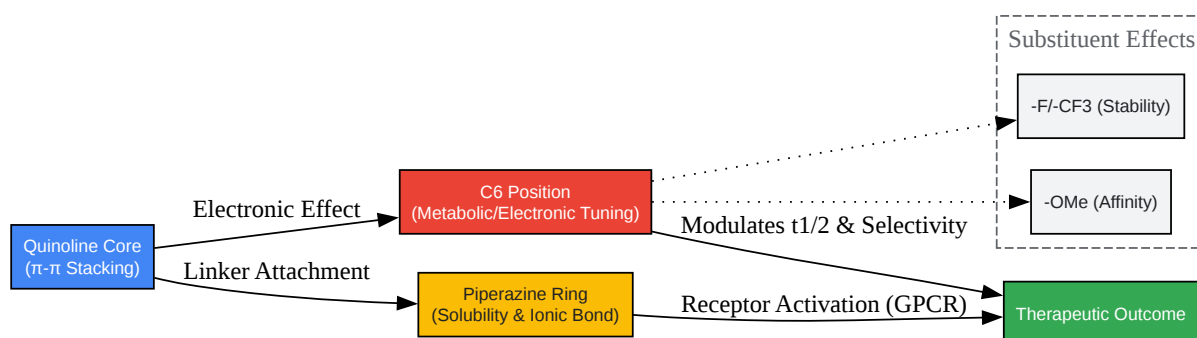
Structural Activity Relationship (SAR) & Mechanistic Logic

To design effective ligands, one must understand the causality behind the structural modifications. The 6-substituted quinoline-piperazine scaffold operates on a "bimodal" binding mechanism.

The SAR Logic

- The Quinoline Core (Proximal): Acts as the primary pharmacophore interacting with hydrophobic pockets (e.g., in the orthosteric binding site of GPCRs).
- The C6-Substituent: This is the "tuner."
 - Electron Donating Groups (EDG) like -OMe: Increase electron density, often enhancing affinity for 5-HT_{1A} receptors but potentially increasing metabolic lability unless sterically hindered.
 - Electron Withdrawing Groups (EWG) like -F, -CF₃: Increase metabolic half-life by blocking oxidation and can improve blood-brain barrier (BBB) permeability due to lipophilicity.
- The Piperazine (Linker/Distal): Provides the protonatable nitrogen essential for ionic interaction with the conserved Aspartate residue (Asp3.32) in aminergic GPCRs.

Visualization: SAR & Optimization Strategy



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Figure 1: Structural Activity Relationship (SAR) logic for 6-substituted quinoline piperazines. The C6 position is the critical control point for metabolic stability and receptor subtype selectivity.

Therapeutic Applications

Neuropsychiatry (CNS)

The most validated application is in treating schizophrenia and major depressive disorder (MDD). Compounds with this scaffold often act as partial agonists at 5-HT_{1A} and antagonists at D₂/5-HT_{2A} receptors.

- Mechanism: The 6-substituent (often a methoxy or halogen) helps differentiate between 5-HT_{1A} and D₂ affinity, reducing extrapyramidal side effects (EPS) common in first-generation antipsychotics.
- Causality: The piperazine nitrogen interacts with Asp3.32, while the 6-substituted quinoline occupies the hydrophobic pocket formed by transmembrane helices 3, 5, and 6.

Antimicrobial & MDR-TB

Recent studies indicate that 6-substituted quinoline-piperazines can inhibit bacterial efflux pumps (e.g., NorA in *S. aureus*).

- Mechanism: The quinoline core intercalates into bacterial DNA or binds to DNA gyrase (similar to fluoroquinolones), while the piperazine tail disrupts the proton motive force required for efflux pumps.
- Key Data: 6-methoxy and 6-fluoro derivatives have shown MIC values comparable to ciprofloxacin against resistant strains.

Chemical Synthesis Strategy: Buchwald-Hartwig Amination[1][2][3]

Expert Insight: Traditional Nucleophilic Aromatic Substitution (S_NAr) is often insufficient for introducing piperazines at the C6 position of quinoline unless the ring is heavily activated (e.g.,

by nitro groups). For a robust, scalable synthesis of 6-piperazinyquinolines, Palladium-catalyzed Buchwald-Hartwig amination is the industry standard.

Protocol: C6-Amination of Quinoline

Objective: Couple 6-bromoquinoline with N-Boc-piperazine.

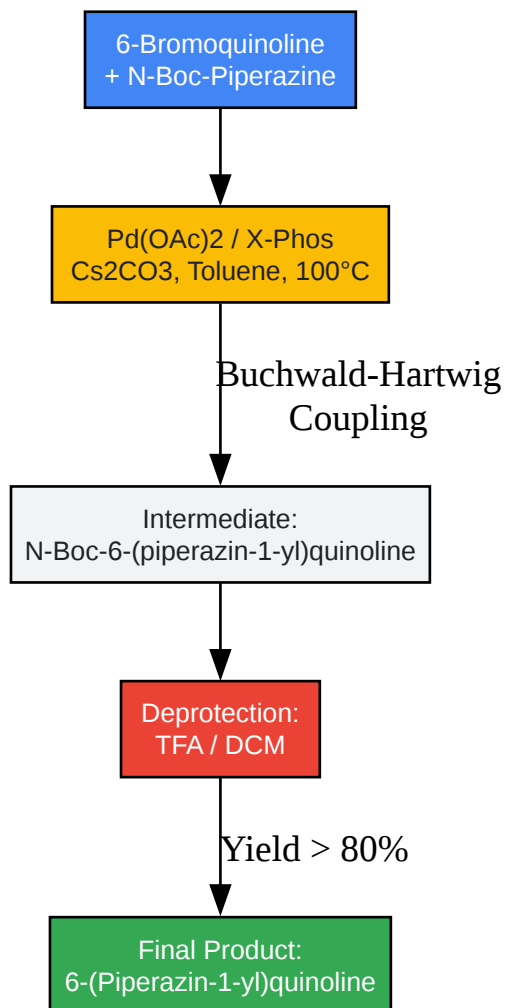
Reagents:

- Substrate: 6-Bromoquinoline (1.0 eq)
- Amine: N-Boc-piperazine (1.2 eq)
- Catalyst: Pd(OAc)₂ (5 mol%)
- Ligand: X-Phos (10 mol%) — Critical for electron-deficient heterocycles.
- Base: Cs₂CO₃ (2.0 eq) — Preferred over NaOtBu to prevent hydrolytic side reactions.
- Solvent: Toluene or 1,4-Dioxane (anhydrous).

Step-by-Step Workflow:

- Inertion: Charge a flame-dried Schlenk flask with Pd(OAc)₂, X-Phos, and Cs₂CO₃. Evacuate and backfill with Argon (3x).
- Dissolution: Add 6-Bromoquinoline and N-Boc-piperazine dissolved in anhydrous Toluene.
- Activation: Heat the reaction mixture to 100°C for 12–16 hours. Note: Monitor via TLC (Mobile phase: 5% MeOH in DCM).
- Workup: Cool to RT, filter through a Celite pad to remove Palladium black. Concentrate the filtrate in vacuo.
- Purification: Flash column chromatography (SiO₂).
- Deprotection: Treat the N-Boc intermediate with TFA/DCM (1:4) at 0°C to yield the free piperazine amine.

Visualization: Synthesis Workflow



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Figure 2: Synthesis pathway utilizing Buchwald-Hartwig amination for high-yield C-N bond formation at the unactivated C6 position.

Biological Validation Protocol

To validate the therapeutic potential, you must assess binding affinity (K_i) and functional activity (EC₅₀/IC₅₀).

Radioligand Binding Assay (5-HT_{1A})

Objective: Determine the affinity of the synthesized 6-substituted derivative for the 5-HT_{1A} receptor.

Self-Validating System:

- Control: Use 8-OH-DPAT (standard agonist) to validate assay sensitivity.
- Non-Specific Binding (NSB): Define using 10 μ M Serotonin (5-HT).

Methodology:

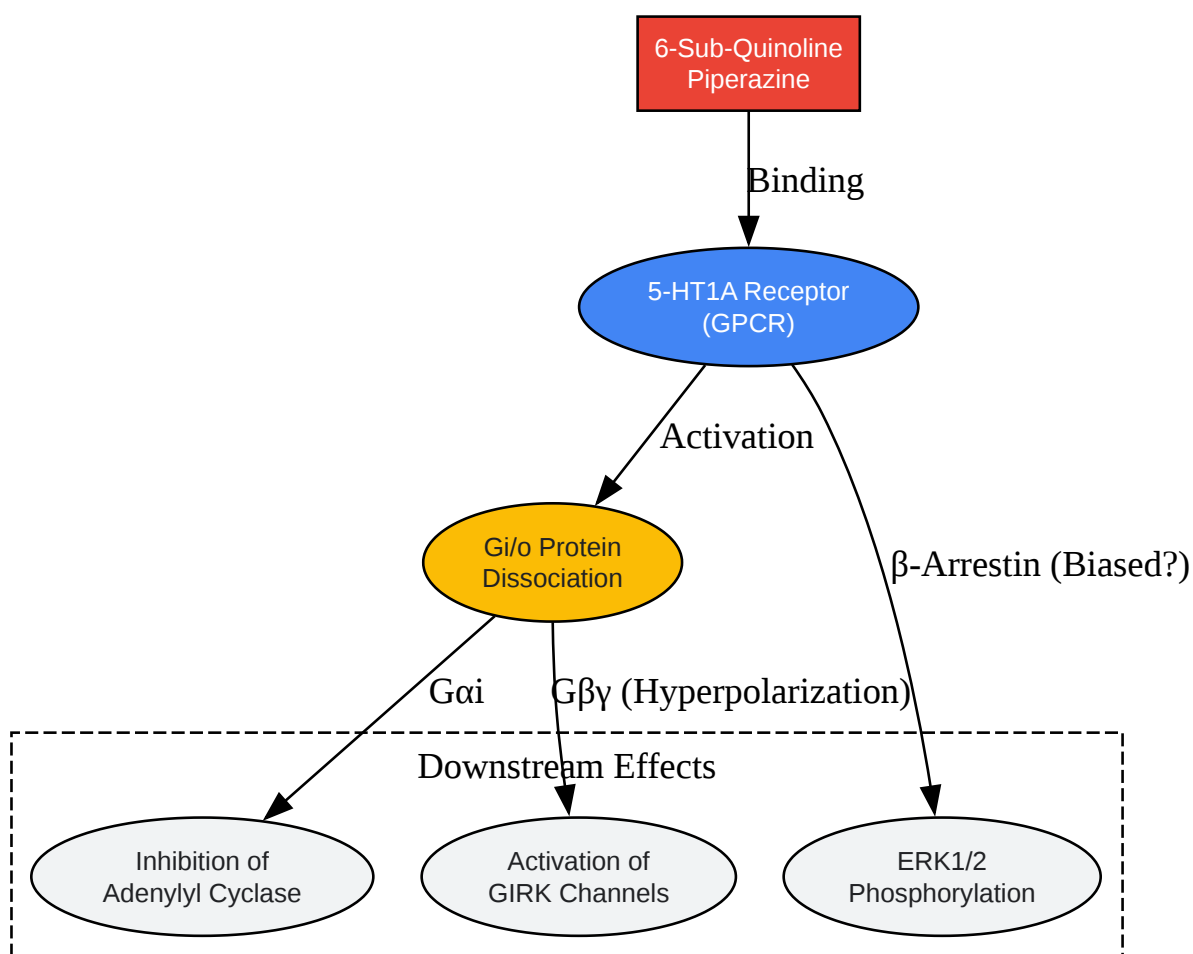
- Membrane Prep: Harvest CHO cells stably expressing human 5-HT_{1A} receptors. Homogenize in ice-cold Tris-HCl buffer (pH 7.4).
- Incubation:
 - Mix 50 μ g membrane protein.
 - Add [3H]-8-OH-DPAT (0.5 nM final conc).
 - Add Test Compound (concentration range: 10^{-10} to 10^{-5} M).
- Equilibrium: Incubate at 25°C for 60 minutes.
- Termination: Rapid filtration through GF/B glass fiber filters (pre-soaked in 0.3% PEI to reduce filter binding).
- Quantification: Measure radioactivity via liquid scintillation counting.
- Analysis: Fit data to a one-site competition model using non-linear regression (GraphPad Prism) to calculate K_i .

Data Interpretation Table:

Compound Variant	5-HT1A Ki (nM)	Metabolic Stability (t1/2, min)	Outcome
Unsubstituted (H)	12.5	15	Rapid metabolism at C6.
6-Methoxy (-OMe)	2.1	45	High affinity, moderate stability.
6-Fluoro (-F)	5.8	>120	Good affinity, excellent stability.

Mechanism of Action: Signaling Pathway

Understanding the downstream effect is crucial for claiming "therapeutic potential." For CNS applications, 6-substituted quinoline piperazines typically function as biased ligands or partial agonists.



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Figure 3: Signal transduction pathway. 6-substituted derivatives often drive Gi/o signaling (anxiolytic effect) while minimizing β -arrestin recruitment (reduced side effects).

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